

Dissolving YNT-185 for In Vivo Studies: An Application Note and Protocol

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Compound of Interest

Compound Name: YNT-185
Cat. No.: B10798791

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Abstract

This document provides detailed protocols for the dissolution of **YNT-185**, a non-peptide, selective orexin type-2 receptor (OX2R) agonist, for in vivo research applications. The information compiled herein is intended to guide researchers in preparing **YNT-185** formulations for animal studies, ensuring solution stability and appropriate administration. The protocols are based on a comprehensive review of available product data sheets and scientific literature.

Introduction to YNT-185

YNT-185 is a potent and selective agonist of the orexin 2 receptor (OX2R), a G protein-coupled receptor primarily involved in the regulation of sleep-wake cycles.[1][2] Its non-peptide nature allows for systemic administration and potential blood-brain barrier penetration, making it a valuable tool for investigating the role of the orexin system in various physiological processes, including narcolepsy, wakefulness, and appetite.[3][4] For in vivo studies, proper dissolution and formulation of **YNT-185** are critical for accurate dosing and obtaining reliable experimental

outcomes. **YNT-185** is typically available as a dihydrochloride salt (**YNT-185**·2HCl), which appears as a white to slightly light brown crystalline powder.[1]

Physicochemical Properties and Solubility

Understanding the solubility of **YNT-185** is fundamental to preparing appropriate formulations for in vivo administration. The compound's solubility can be influenced by the solvent, pH, and temperature.

Table 1: Solubility Data for **YNT-185**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Conditions/Notes
Water	68.87	100	[5]
DMSO	68.87 - 100	100 - 162.41	Ultrasonic assistance may be needed.[2]
Physiological Saline	Not specified; 1.3 mol/L achievable	1300	Requires pH adjustment to ~2.4 or less for optimal dissolution.[1]
Saline	12.5	18.15	Requires sonication, warming, and heating to 60°C.[6]

Note: The molecular weight of **YNT-185** dihydrochloride is 688.66 g/mol .[5] Batch-specific molecular weights may vary due to hydration.

Experimental Protocols for Dissolving **YNT-185**

The choice of solvent and dissolution method will depend on the intended route of administration (e.g., intraperitoneal, intracerebroventricular) and the required concentration.

Protocol 1: Dissolution in Acidified Saline for Intraperitoneal (i.p.) and Intracerebroventricular (i.c.v.) Administration

This protocol is based on methods reported in peer-reviewed studies for in vivo experiments in mice.[3]

Materials:

- **YNT-185** dihydrochloride (**YNT-185·2HCl**)
- Sterile physiological saline (0.9% NaCl)
- Hydrochloric acid (HCl), 1N solution
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- pH meter or pH strips
- Sterile filters (0.22 µm)

Procedure:

- Weigh the desired amount of **YNT-185·2HCl** powder and place it in a sterile tube.
- Add a portion of the sterile physiological saline to the tube.
- Adjust the pH of the solution to approximately 2.3 by adding small increments of 1N HCl. Monitor the pH closely.
- Add the remaining volume of saline to reach the final desired concentration.
- Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Verify the final pH of the solution.

- Sterile-filter the final solution using a 0.22 μm filter before administration.
- Vehicle Control: For control animals, prepare a vehicle solution of HCl-acidified saline with the same pH and osmolarity as the **YNT-185** solution.[3]

Protocol 2: Dissolution in Saline with Heat and Sonication

This protocol is recommended by some suppliers for achieving a clear solution in saline.[6]

Materials:

- **YNT-185** dihydrochloride
- Sterile saline
- Sterile, heat-resistant container
- Water bath or heating block
- Ultrasonic bath (sonicator)
- Vortex mixer
- Sterile filters (0.22 μm)

Procedure:

- Add the weighed **YNT-185** dihydrochloride to a sterile, heat-resistant container.
- Add the required volume of saline.
- Heat the solution to 60°C using a water bath or heating block.[6]
- Use an ultrasonic bath to aid dissolution until the solution is clear.[6]
- Allow the solution to cool to room temperature.
- Sterile-filter the solution using a 0.22 μm filter prior to injection.

Protocol 3: Preparation of Stock Solutions in DMSO

For experiments where a small volume of a high-concentration stock is required, DMSO can be used as the initial solvent.

Materials:

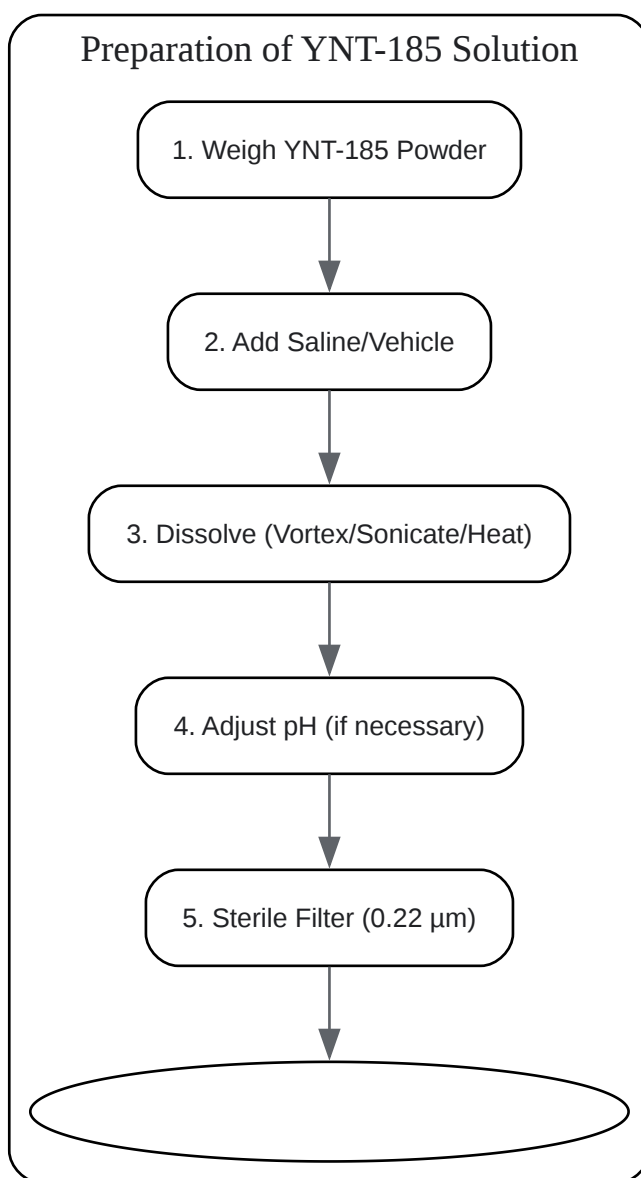
- **YNT-185**
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Ultrasonic bath (optional)

Procedure:

- Weigh the desired amount of **YNT-185** and place it in a sterile tube.
- Add the appropriate volume of anhydrous DMSO to achieve the target concentration (e.g., 100 mg/mL).
- If needed, use an ultrasonic bath to facilitate dissolution.^[2]
- Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months), protected from light.^{[2][6]}
- For in vivo administration, the DMSO stock solution must be further diluted in a suitable aqueous vehicle. Ensure the final concentration of DMSO is low to avoid toxicity.

Visualization of Workflow and Signaling Pathway

Experimental Workflow for YNT-185 Solution Preparation



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Caption: Workflow for preparing **YNT-185** solution for in vivo studies.

Simplified Signaling Pathway of YNT-185



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